

Application Note: Quantification of Manwuweizic Acid using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Manwuweizic acid*

Cat. No.: *B1255107*

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Introduction

Manwuweizic acid is a bioactive organic acid found in *Schisandra chinensis* (five-flavor berry), a plant with a long history of use in traditional medicine.[1][2][3][4] The quantification of **Manwuweizic acid** is crucial for the quality control of raw materials and finished products in the pharmaceutical and nutraceutical industries. This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of **Manwuweizic acid**.

Principle

This method utilizes reversed-phase HPLC (RP-HPLC) with UV detection to separate and quantify **Manwuweizic acid**. [5] The separation is achieved on a C18 column where the nonpolar stationary phase retains the analyte to a certain degree. The mobile phase, a mixture of an acidified aqueous solution and an organic solvent, is then used to elute the **Manwuweizic acid**. The concentration of the analyte is determined by comparing its peak area to that of a known standard.

Experimental Protocols

1. Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Manwuweizic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve the standard in methanol and make up to the mark with the same solvent. Sonicate for 5 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

2. Sample Preparation (from Schisandra chinensis fruit)

- **Extraction:** Weigh 1 g of powdered, dried Schisandra chinensis fruit into a centrifuge tube. Add 20 mL of methanol and vortex for 1 minute.
- **Ultrasonic Extraction:** Place the tube in an ultrasonic bath and extract for 30 minutes at room temperature.
- **Centrifugation:** Centrifuge the extract at 4000 rpm for 15 minutes.
- **Filtration:** Carefully collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.[6] The filtrate is now ready for HPLC analysis.

HPLC Method and Parameters

A summary of the HPLC operating conditions is provided in the table below. The method is designed for optimal separation and quantification of **Manwuweizic acid**.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reversed-phase column (4.6 x 250 mm, 5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water[7][8]
Mobile Phase B	Acetonitrile[7]
Gradient	0-15 min, 10-30% B; 15-25 min, 30-50% B; 25-30 min, 50-10% B
Flow Rate	1.0 mL/min[9]
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	220 nm

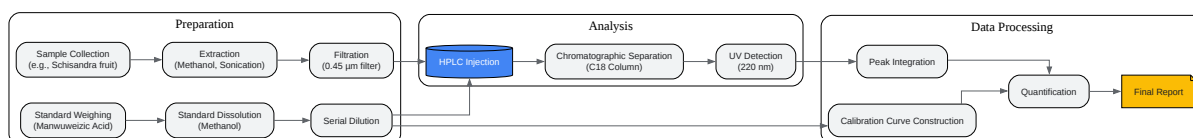
Method Validation Summary

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines to ensure its suitability for the intended purpose.[9][10] The validation parameters are summarized in the table below.

Validation Parameter	Result
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (RSD%)	< 2%
Accuracy (Recovery %)	98 - 102%
Specificity	No interference from blank or placebo

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the quantification of **Manwuweizic acid** using HPLC.

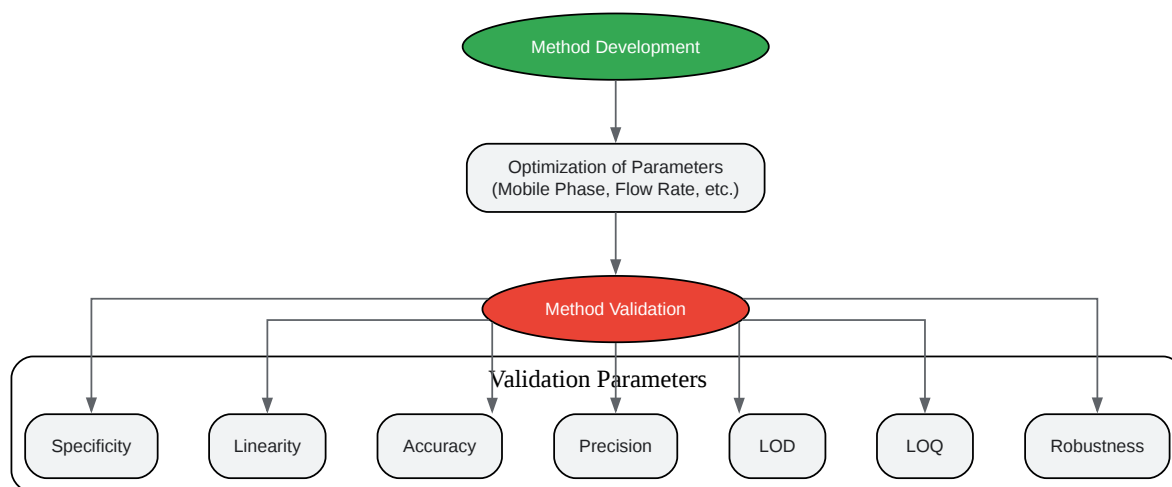


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Caption: Workflow for **Manwuweizic Acid** Quantification.

Signaling Pathway Diagram

While **Manwuweizic acid** is a small molecule whose primary analysis does not involve a signaling pathway, a logical relationship diagram for method development and validation can be represented as follows:



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Caption: Logical Flow of HPLC Method Validation.

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